

# N-(Benzoyloxy)succinimide chemical structure and IUPAC name

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## Compound of Interest

Compound Name: **N-(Benzoyloxy)succinimide**

Cat. No.: **B556249**

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## An In-depth Technical Guide to N-(Benzoyloxy)succinimide

For researchers, scientists, and professionals in the field of drug development, a comprehensive understanding of coupling reagents is paramount. This guide provides a detailed overview of **N-(Benzoyloxy)succinimide**, a key reagent in bioconjugation and synthetic chemistry.

## Core Concepts: Chemical Structure and Nomenclature

**N-(Benzoyloxy)succinimide** is a chemical compound that serves as an efficient acylating agent. Its structure features a succinimide ring linked to a benzoyloxy group.

Chemical Structure:

(Image depicting the chemical structure of **N-(Benzoyloxy)succinimide**)

The systematic IUPAC name for this compound is (2,5-dioxopyrrolidin-1-yl) benzoate<sup>[1][2]</sup>. It is also commonly referred to by several synonyms, including Benzoic acid N-hydroxysuccinimide ester, 1-(Benzoyloxy)-2,5-pyrrolidinedione, N-Hydroxysuccinimidyl benzoate, and Succinimido benzoate<sup>[3]</sup>.

## Quantitative Data Summary

A summary of the key physicochemical properties of **N-(Benzoyloxy)succinimide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	23405-15-4	[3]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>4</sub>	[3]
Molecular Weight	219.19 g/mol	[3]
Appearance	White to Almost white powder to crystal	
Melting Point	136-138 °C	[3]
Assay	≥96%	[3]
Storage Temperature	2-8°C	[3]
SMILES	O=C1CCC(=O)N1OC(=O)c2cc ccc2	[3]
InChI Key	BVUOEDOMUOJKOY- UHFFFAOYSA-N	[3]

## Experimental Protocols

**N-(Benzoyloxy)succinimide** is primarily utilized as an acylating agent to form stable amide bonds through reaction with primary and secondary amines. This property is fundamental in bioconjugation for linking molecules to proteins, peptides, and other biomolecules.

## General Protocol for N-acylation of Amines

This protocol describes a general procedure for the acylation of a primary amine with **N-(Benzoyloxy)succinimide**.

Materials:

- **N-(Benzoyloxy)succinimide**
- Primary amine of choice
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Acetonitrile)
- Tertiary amine base (e.g., Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA))
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

**Procedure:**

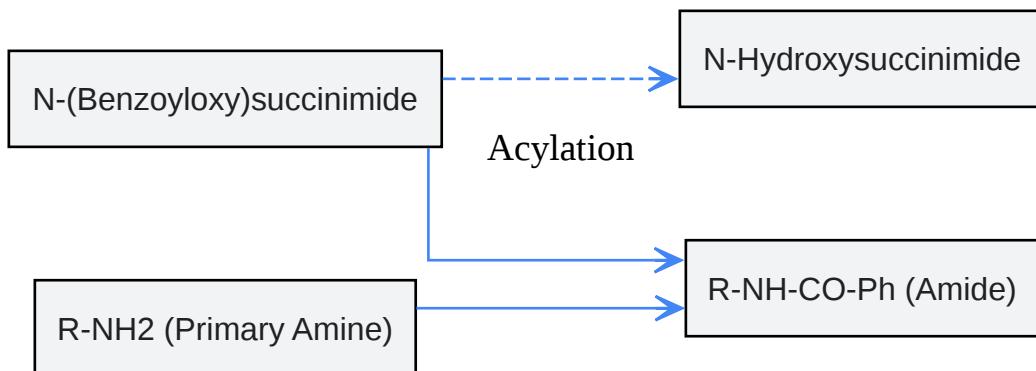
- Dissolution: In a clean, dry round-bottom flask, dissolve the primary amine (1.0 equivalent) in the chosen anhydrous aprotic solvent.
- Addition of Base: Add the tertiary amine base (1.1 to 1.5 equivalents) to the solution and stir for 5-10 minutes at room temperature.
- Addition of Acylating Agent: Dissolve **N-(Benzoyloxy)succinimide** (1.0 to 1.2 equivalents) in a minimal amount of the same anhydrous solvent and add it dropwise to the amine solution.
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- Work-up:
  - Once the reaction is complete, wash the reaction mixture with a saturated aqueous solution of sodium bicarbonate to remove any unreacted **N-(Benzoyloxy)succinimide**

and the N-hydroxysuccinimide byproduct.

- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude amide product.
  - If necessary, the crude product can be further purified by recrystallization or column chromatography.

## Visualizing the Reaction Pathway

The following diagram illustrates the fundamental reaction of **N-(Benzoyloxy)succinimide** with a primary amine to form an amide bond, with the release of N-hydroxysuccinimide as a byproduct.



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Caption: Acylation of a primary amine using **N-(Benzoyloxy)succinimide**.

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## References

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